

aStAx-35R chemical structure and properties

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Compound of Interest

Compound Name: aStAx-35R

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An In-depth Technical Guide to Astaxanthin

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of astaxanthin, a keto-carotenoid of significant interest to researchers, scientists, and drug development professionals.

Chemical Structure and Isomerism

Astaxanthin (3,3'-dihydroxy- β,β -carotene-4,4'-dione) is a lipid-soluble pigment belonging to the xanthophyll class of carotenoids.^[1] Its molecular structure is characterized by a long polyene chain of conjugated double bonds, responsible for its red-orange color and potent antioxidant properties, and terminal β -ionone rings.^{[2][3]} The presence of hydroxyl (-OH) and ketone (=O) groups on each ionone ring imparts both hydrophilic and lipophilic characteristics to the molecule.^{[1][2]}

Astaxanthin possesses two chiral centers at the 3 and 3' positions of the ionone rings, leading to the existence of three stereoisomers:

- (3S,3'S)-astaxanthin
- (3R,3'R)-astaxanthin
- (3R,3'S)-astaxanthin (meso)

The geometric configuration of the polyene chain can also lead to cis/trans isomerism, although the all-trans configuration is the most common and stable form found in nature.^[4] The specific

stereoisomer can influence the biological activity of the molecule.[5] For instance, astaxanthin sourced from the microalga *Haematococcus pluvialis* is primarily the (3S,3'S) stereoisomer, which is noted for its high bioactivity.[5] Synthetic astaxanthin, in contrast, is typically a racemic mixture of all three stereoisomers.[1]

Physicochemical Properties

A summary of the key physicochemical properties of astaxanthin is presented in the table below.

Property	Value	Reference
Molecular Formula	C40H52O4	[2][6]
Molar Mass	596.84 g/mol	[2]
Appearance	Red powder	[7]
Solubility	Lipid-soluble	[1]
IUPAC Name	(3S,3'S)-3,3'-Dihydroxy- β,β -carotene-4,4'-dione	[1]
CAS Number	472-61-7 (for all-trans-astaxanthin)	[1]

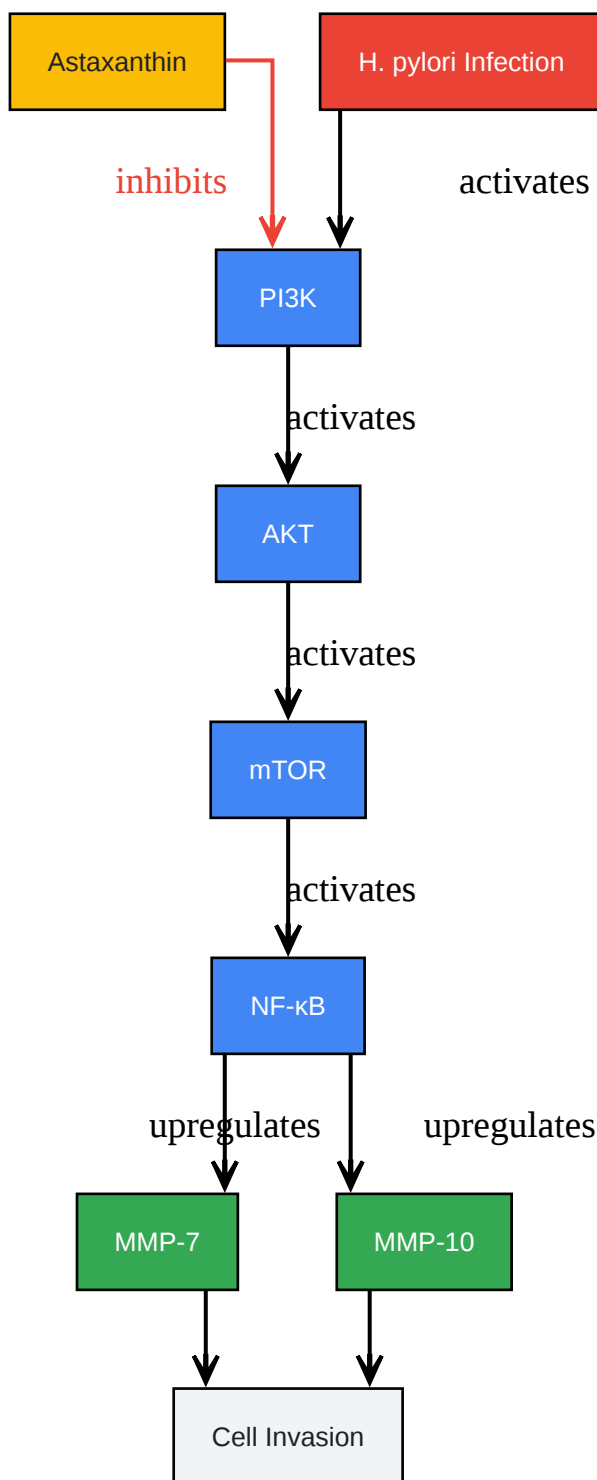
Biological Activities and Signaling Pathways

Astaxanthin is renowned for its powerful antioxidant activity, which is significantly higher than that of other carotenoids like β -carotene and lutein, and even α -tocopherol.[8] Its unique molecular structure allows it to span cellular membranes, scavenging free radicals both within and on the surface of the membrane.[4][9]

Beyond its antioxidant capacity, astaxanthin exhibits a range of other biological effects, including anti-inflammatory, anti-diabetic, anti-cancer, and neuroprotective activities.[8][9][10] These effects are mediated through the modulation of various cellular signaling pathways.

One key pathway influenced by astaxanthin is the PI3K/AKT/mTOR signaling pathway. In the context of *Helicobacter pylori*-infected gastric epithelial cells, astaxanthin has been shown to

suppress the expression of matrix metalloproteinases (MMPs) by inhibiting the activation of PI3K, AKT, and mTOR.[11] This, in turn, can reduce tumor invasion and cancer progression.
[11]



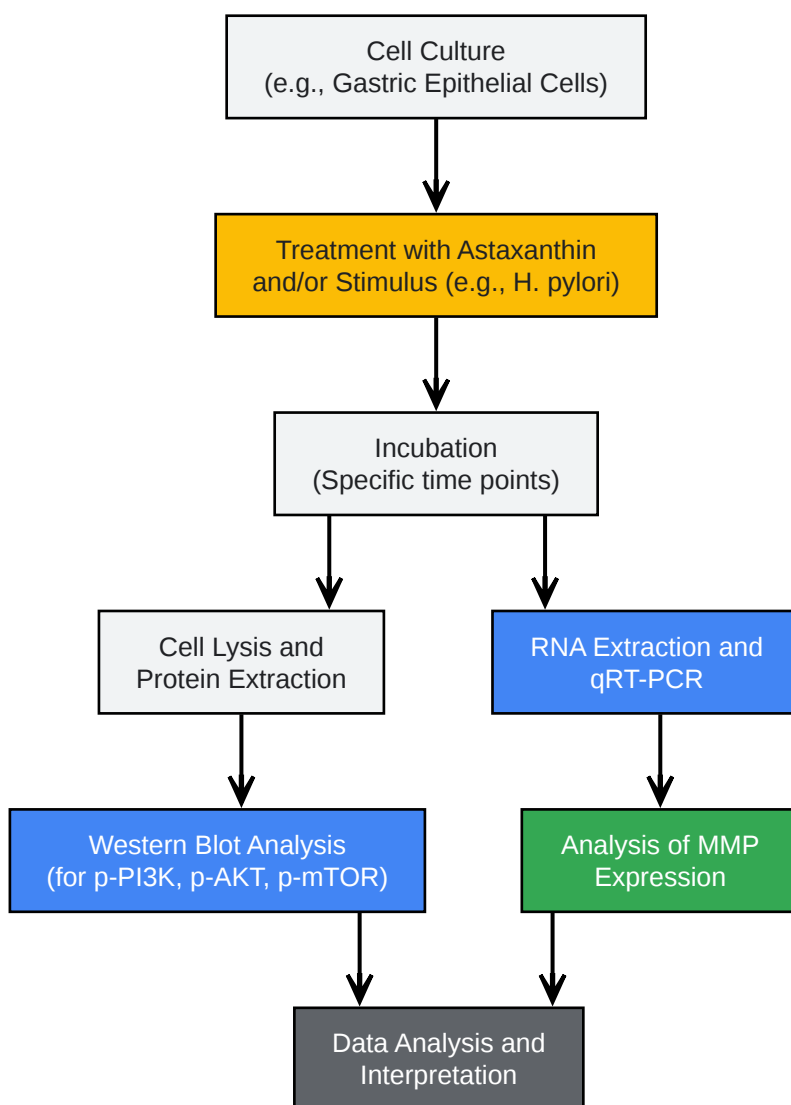
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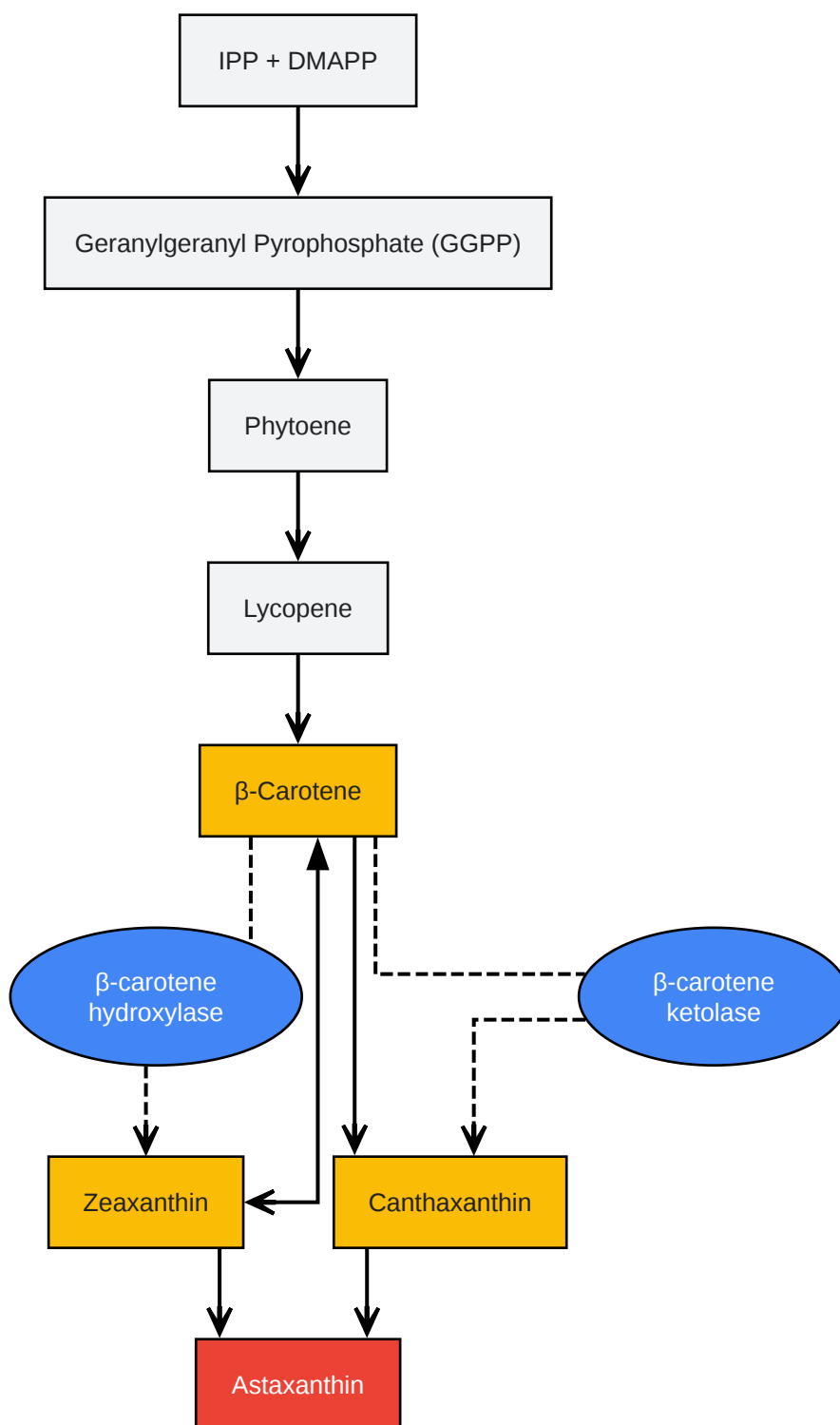
Astaxanthin's inhibition of the PI3K/AKT/mTOR pathway.

Astaxanthin's anti-inflammatory effects are also linked to its ability to reduce the production of inflammatory markers such as tumor necrosis factor-alpha (TNF- α).[\[12\]](#)

Experimental Protocols

Detailed experimental protocols for studying astaxanthin are extensive and varied. Below is a generalized workflow for investigating the effects of astaxanthin on a specific signaling pathway in a cell culture model.





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